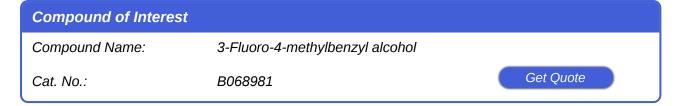


In-Depth Technical Guide: Physicochemical Properties of 3-Fluoro-4-methylbenzyl Alcohol

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For Researchers, Scientists, and Drug Development Professionals

This document provides a concise summary of the key physicochemical properties of **3-Fluoro-4-methylbenzyl alcohol**, a compound of interest in various research and development applications. The data presented is intended to support laboratory work and computational modeling.

Molecular Identity and Weight

The fundamental identifying characteristics of **3-Fluoro-4-methylbenzyl alcohol** are detailed below. The molecular weight is a critical parameter for stoichiometric calculations in chemical reactions and for the interpretation of mass spectrometry data.

Property	Value
Chemical Name	3-Fluoro-4-methylbenzyl alcohol
Synonyms	(3-fluoro-4-methylphenyl)methanol
CAS Number	192702-79-7
Molecular Formula	C ₈ H ₉ FO
Molecular Weight	140.15 g/mol [1]



The molecular formula C₈H₉FO indicates the elemental composition of the molecule, which consists of eight carbon atoms, nine hydrogen atoms, one fluorine atom, and one oxygen atom. [1] The precise molecular weight is derived from the sum of the atomic weights of these constituent atoms.

Note: The user's request for experimental protocols, signaling pathways, and logical relationship diagrams are not applicable to the determination of a compound's molecular weight. Therefore, these sections are omitted from this guide.

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References

- 1. 3-Fluoro-4-methylbenzyl alcohol CAS:192702-79-7 Sunway Pharm Ltd [3wpharm.com]
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 of 3-Fluoro-4-methylbenzyl Alcohol]. BenchChem, [2025]. [Online PDF]. Available at:
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